

Molecular Targets & Anti-Inflammatory Mechanisms of DHF

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Compound Focus: 7,4'-Dihydroxyflavone

CAS No.: 2196-14-7

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This study combined computational modeling with validation in human esophagus biopsies to identify DHF's key targets and mechanisms [1] [2]. The core finding was that DHF exerts anti-inflammatory effects in EoE by targeting multiple proteins and pathways simultaneously.

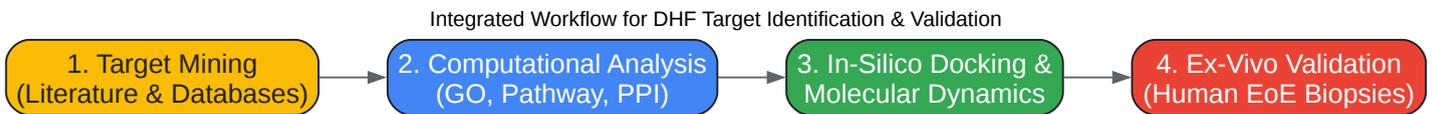
The table below summarizes the primary molecular targets of DHF identified in the study and the changes observed after DHF treatment:

| Target Category | Specific Targets | Observed Effect of DHF |
|--------------------------------|---|--|
| Key Pro-inflammatory Cytokines | TNF- α , IL-6, IL-1 β , IL-8 | Significant reduction in protein (supernatant) and/or gene expression (biopsy) [1] [2] |
| Kinase Signaling Nodes | MAPK1, MAPK3, AKT1 | Identified as top targets; significant reduction in MAPK1 gene expression [1] [2] |
| Cell Cycle Regulator | CCND1 (Cyclin D1) | Significant reduction in gene expression [1] [2] |

The relationship between these targets and the therapeutic action of DHF can be visualized in the following pathway diagram:

Experimental Workflow & Validation Data

The research employed a defined workflow from computational prediction to experimental validation. The diagram below outlines the key stages of their methodology:



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The specific protocols and data for the key validation experiments are detailed in the table below:

| Experimental Stage | Core Methodology Description | Key Quantitative Result |
|---|---|---|
| Computational Target Mining [1] [2] | DHF targets from Swiss Target Prediction, DrugBank, etc. EoE-associated genes from GeneCards, Malacards, etc. Overlap analysis to find common targets. | Identified 29 common targets linking DHF to EoE pathology. |
| Molecular Docking & Simulation [1] [2] | In-silico docking (AutoDock Vina) of DHF against hub targets. Molecular dynamic simulation (GROMACS) for complex stability (50 ns). | Strong, stable binding to TNF-α (Free binding energy = -7.7 kcal/mol). |
| Ex-Vivo Human Biopsy Culture [1] [2] | Esophageal biopsies from pediatric EoE patients cultured with/without DHF. Analysis via ELISA (supernatant protein) and qRT-PCR (tissue gene expression). | Significant reduction in TNF-α, IL-6, IL-8, IL-1β (protein) and TNF-α, IL1-β, IL-6, CCND, MAPK1 (mRNA). |

Interpretation for Drug Development

For researchers and drug development professionals, this study highlights several key points:

- **Multi-Target Strategy:** The efficacy of DHF appears to stem from its ability to modulate a **network of targets** (e.g., TNF- α , IL-6, MAPK1) rather than a single protein [1]. This multi-target action is

particularly relevant for complex diseases like EoE, where multiple inflammatory pathways are involved.

- **Computational-Experimental Integration:** The research showcases a powerful **hybrid approach**.
- **Therapeutic Potential:** The confirmed activity in human EoE biopsy cultures positions DHF as a **promising candidate** for further therapeutic development.

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References

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2. Dihydroxyflavone on eosinophilic esophagitis: Ex-vivo ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Molecular Targets & Anti-Inflammatory Mechanisms of DHF].

Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b618735#7-4-dhf-computational-target-validation-eoe>]

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